A Technical Guide to the Prodrug Conversion and Activity of TG100801

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Compound of Interest

Compound Name:	*TG 100801 Hydrochloride*
CAS No.:	*1018069-81-2*
Cat. No.:	*B1663545*

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This technical guide provides an in-depth overview of the prodrug TG100801 and its conversion to the active multi-targeted kinase inhibitor, TG100572. This document details the mechanism of action, experimental protocols, and key data associated with these compounds, with a focus on their application in ophthalmology.

Introduction

TG100801 is a topically administered prodrug designed to treat ocular diseases such as age-related macular degeneration (AMD) by delivering the active compound TG100572 to the back of the eye.[1][2] TG100572 is a potent inhibitor of several tyrosine kinases implicated in angiogenesis and vascular permeability, including vascular endothelial growth factor receptors (VEGFR), platelet-derived growth factor receptors (PDGFR), and Src family kinases.[3][4][5] The prodrug approach allows for effective delivery to the target tissues while minimizing systemic exposure and potential side effects.[6][7]

Prodrug Conversion Mechanism

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TG100801 is an ester derivative of TG100572, a modification that renders it inactive as a kinase inhibitor.[1] Upon topical administration to the eye, TG100801 is rapidly converted to the active TG100572 through hydrolysis by esterase enzymes abundant in ocular tissues.[4][8] This enzymatic cleavage unmasks the active phenolic moiety of TG100572, enabling it to bind to the active sites of its target kinases.[1]

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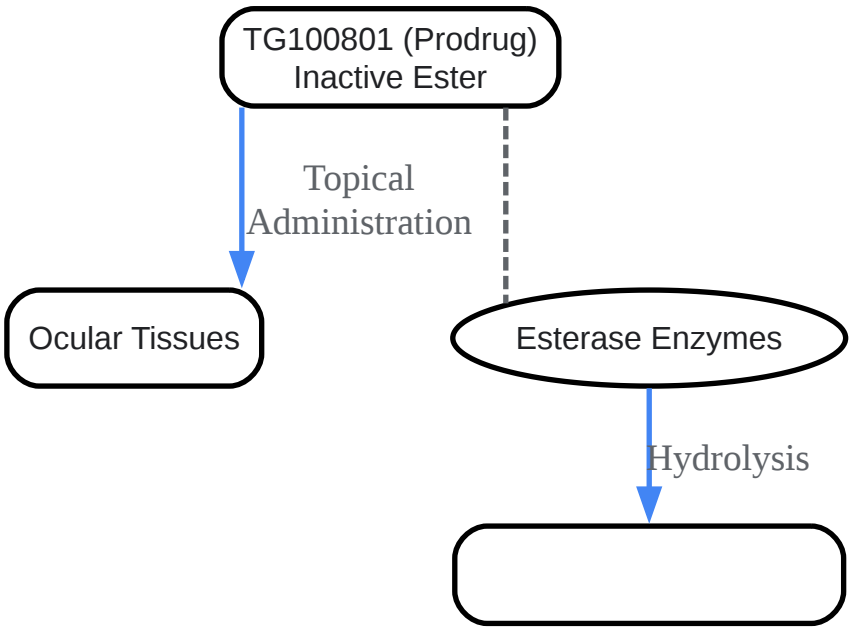

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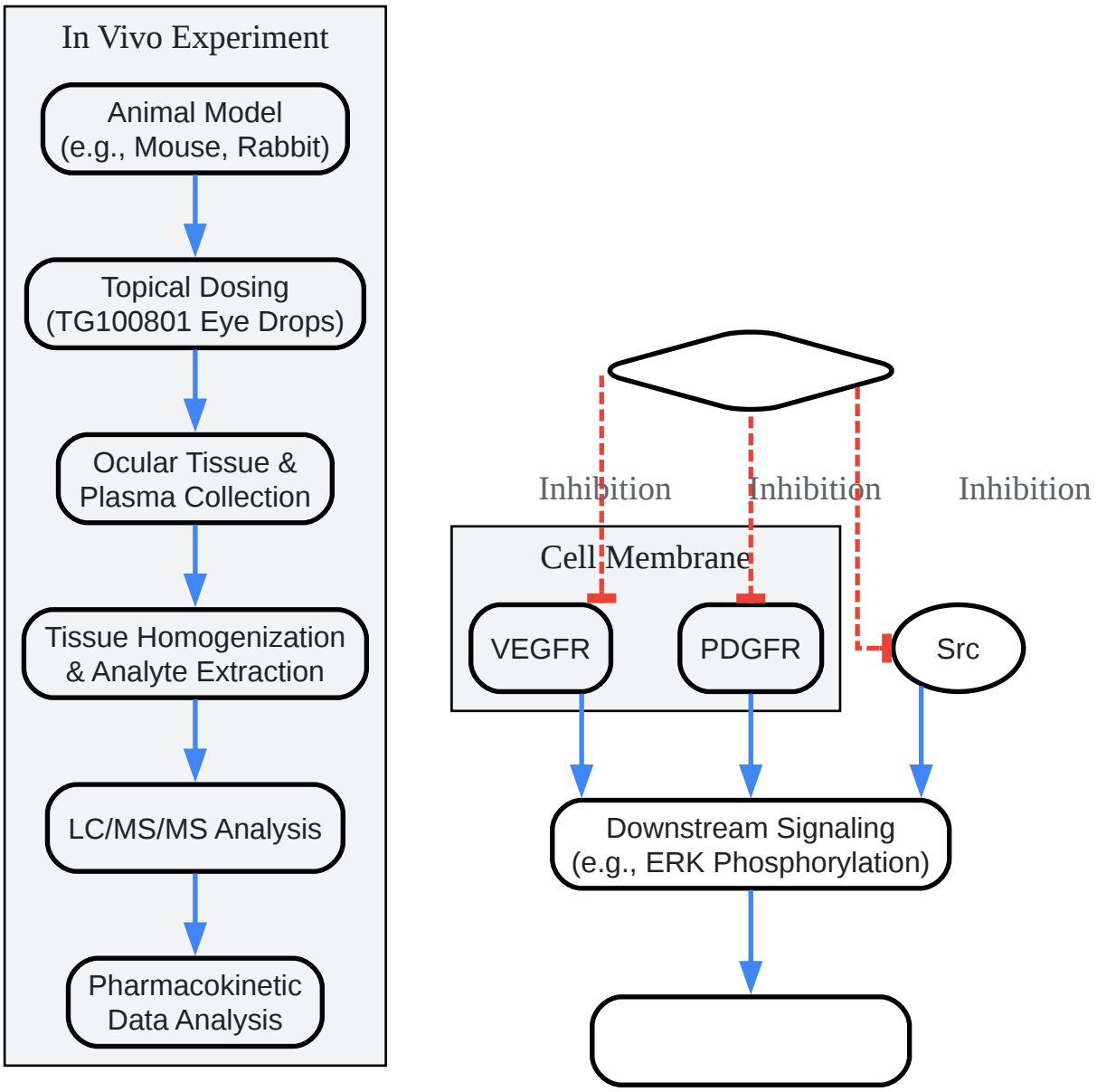

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- To cite this document: BenchChem. [A Technical Guide to the Prodrug Conversion and Activity of TG100801]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663545/docs#a-technical-guide-to-the-prodrug-conversion-and-activity-of-tg100801]

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